

"1-(4-Amino-3-chlorophenyl)ethanone" molecular structure and weight

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Compound of Interest

Compound Name: 1-(4-Amino-3-chlorophenyl)ethanone

Cat. No.: B1267580

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An In-depth Technical Guide to 1-(4-Amino-3-chlorophenyl)ethanone

This technical guide provides a detailed overview of the molecular structure and properties of **1-(4-Amino-3-chlorophenyl)ethanone**, a chemical compound of interest to researchers and professionals in drug development and chemical synthesis.

Molecular and Physicochemical Data

The fundamental properties of **1-(4-Amino-3-chlorophenyl)ethanone** are summarized in the table below. This data is essential for understanding the compound's behavior in various experimental and industrial settings.

Property	Value
Molecular Formula	C ₈ H ₈ ClNO[1]
Molecular Weight	169.61 g/mol [1]
Exact Mass	169.029449 u[1]
CAS Number	6953-83-9[2]
InChI Key	SFWDKRVMIBKYQK-UHFFFAOYSA-N[1]
Canonical SMILES	CC(=O)c1ccc(N)c(Cl)c1[2]

Molecular Structure

The molecular structure of **1-(4-Amino-3-chlorophenyl)ethanone** consists of a central phenyl ring substituted with an acetyl group, an amino group, and a chlorine atom. The IUPAC name indicates that the ethanone (acetyl) group is attached to the first carbon of the phenyl ring. The amino group is located at the fourth position, and the chlorine atom is at the third position relative to the acetyl group.

Caption: Molecular structure of **1-(4-Amino-3-chlorophenyl)ethanone**.

Experimental Protocols

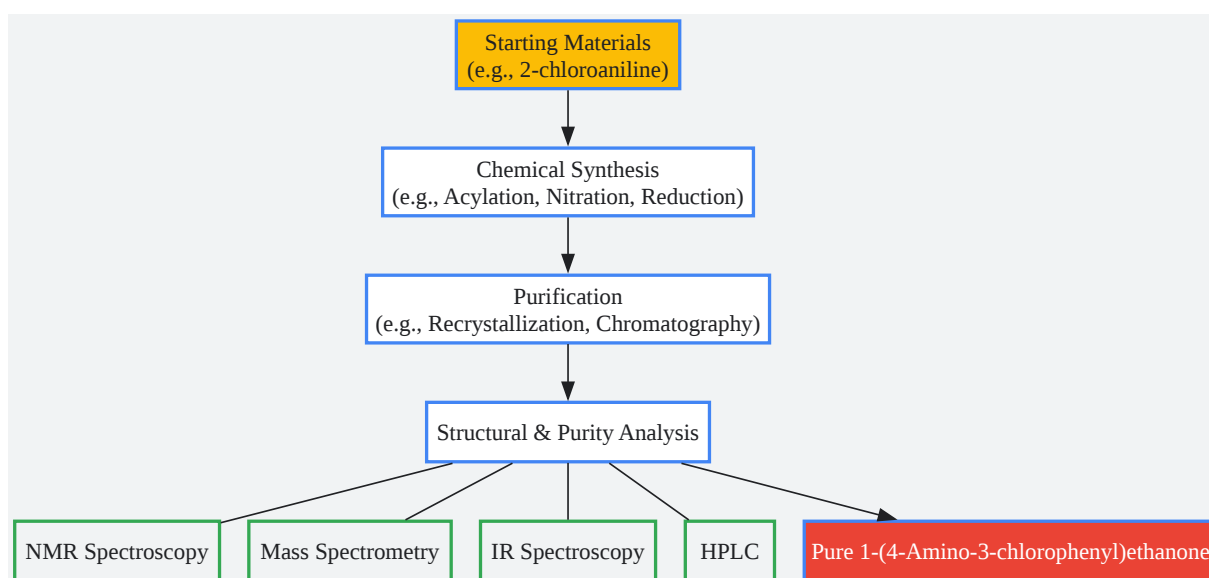
Detailed experimental protocols for the synthesis and analysis of **1-(4-Amino-3-chlorophenyl)ethanone** are critical for reproducible research. While specific experimental details can vary, a general synthetic approach often involves the Friedel-Crafts acylation of 2-chloroaniline, followed by nitration and subsequent reduction of the nitro group to an amino group. Purification is typically achieved through recrystallization or column chromatography.

Characterization and quality control are commonly performed using the following techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the molecular structure by analyzing the chemical shifts and coupling constants of ¹H and ¹³C nuclei.
- Mass Spectrometry (MS): To confirm the molecular weight and elemental composition.

- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, such as the carbonyl (C=O) of the ketone, the amino (N-H) group, and the carbon-chlorine (C-Cl) bond.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound.

The logical workflow for the synthesis and characterization of this compound is outlined below.



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Caption: General workflow for synthesis and analysis.

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